

# Safety and handling of 4-Iodobenzo[d]dioxole

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## Compound of Interest

Compound Name: *4-Iodobenzo[d][1,3]dioxole*

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## Introduction and Physicochemical Profile

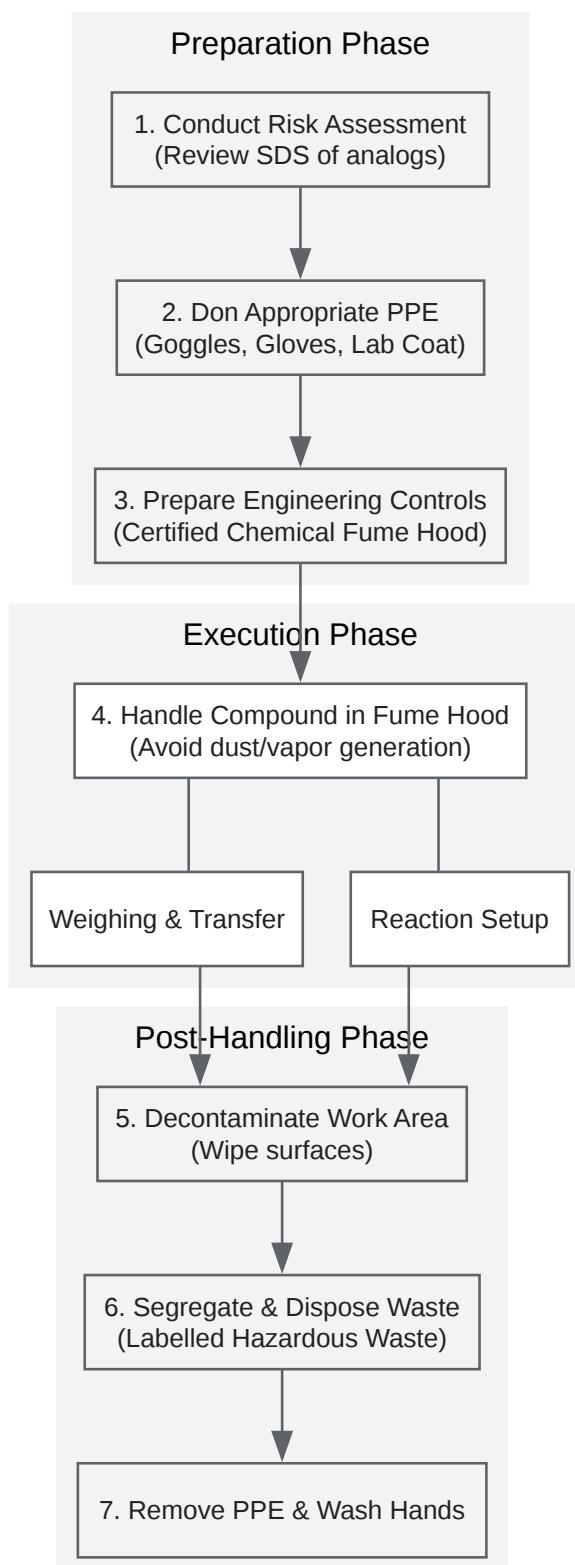
4-Iodobenzo[d]dioxole, also known as 5-iodo-1,3-benzodioxole, is an aromatic organoiodine compound. Its structure incorporates the benzodioxole moiety, a common scaffold in natural products and pharmacologically active molecules, combined with a reactive iodine substituent. This iodine atom makes the molecule an excellent substrate for a variety of transition-metal-catalyzed cross-coupling reactions, rendering it a valuable intermediate in the synthesis of complex molecular architectures.

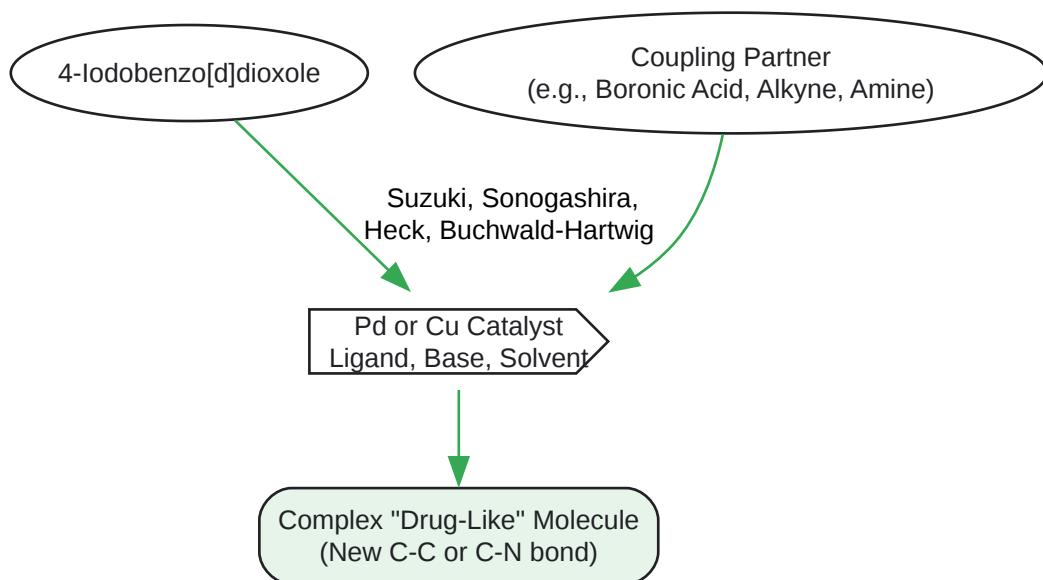
While specific toxicological data for 4-Iodobenzo[d]dioxole is not extensively documented, its structural similarity to other aryl iodides and dioxole-containing compounds necessitates a cautious and informed approach to its handling.<sup>[1]</sup> The guidance provided herein is synthesized from safety data for analogous chemical structures and established best practices for laboratory research.

Physicochemical Data Summary:

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> IO <sub>2</sub>	N/A
Molecular Weight	264.02 g/mol	N/A
Appearance	White to off-white crystalline solid	General knowledge
Melting Point	27-29 °C	
Boiling Point	232 °C at 7 hPa	<a href="#">[1]</a>
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	<a href="#">[2]</a>

Chemical Structure:





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